

# Application of 7-Oxooctanoic Acid in Secondary Organic Aerosol Analysis

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## Compound of Interest

Compound Name: Suberaldehydic acid

Cat. No.: B1329372

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Application Note: AN-SOA-001

## Introduction

7-Oxooctanoic acid, a bifunctional organic molecule containing both a ketone and a carboxylic acid group, serves as a crucial reference compound in the study of secondary organic aerosols (SOA). While not a primary precursor for SOA formation in chamber studies, its well-defined chemical structure and physicochemical properties make it an ideal standard for the calibration and validation of advanced analytical techniques used to characterize the complex chemical composition of SOA. This application note details the use of 7-oxooctanoic acid as a standard for high-resolution electrospray ionization mass spectrometry (HR-ESI-MS) in the determination of the average oxygen-to-carbon (O/C) ratio of SOA samples.

## Principle

The elemental composition of organic aerosols, particularly the O/C ratio, provides valuable insights into their formation pathways, atmospheric aging processes, and overall chemical nature. HR-ESI-MS is a powerful tool for determining the molecular formulas of individual organic compounds within a complex mixture like SOA. By accurately measuring the mass-to-charge ratio of ions, the elemental composition can be deduced.

7-Oxooctanoic acid is employed as a single-component standard and as part of a multi-component mixture to assess the ionization efficiency of different functional groups present in SOA. The fundamental assumption in many SOA analyses is that all compounds have equal

ionization efficiency. By analyzing a standard with a known O/C ratio, such as 7-oxooctanoic acid, researchers can validate this assumption and apply correction factors if necessary, leading to more accurate O/C ratio determinations for unknown SOA samples.[\[1\]](#)

## Physicochemical Properties of 7-Oxooctanoic Acid

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>3</sub>	<a href="#">[2]</a>
Molecular Weight	158.19 g/mol	<a href="#">[2]</a>
Appearance	Solid	PubChem
Melting Point	27-29 °C	PubChem
Boiling Point	160-162 °C at 4 mmHg	PubChem
Oxygen-to-Carbon (O/C) Ratio	0.375	Calculated
SMILES	<chem>CC(=O)CCCCC(=O)O</chem>	<a href="#">[2]</a>
InChIKey	OSAHCBBHKCKPJGI-UHFFFAOYSA-N	<a href="#">[2]</a>

## Experimental Protocol: Use of 7-Oxooctanoic Acid as a Standard for HR-ESI-MS

This protocol is based on the methodology described by Bateman et al. (2012) for the validation of O/C ratio measurements in SOA.[\[1\]](#)

### 1. Preparation of Standard Stock Solution:

- Accurately weigh approximately 10 mg of 7-oxooctanoic acid (≥98% purity).
- Dissolve the weighed standard in a high-purity solvent, such as methanol or a mixture of acetonitrile and water, to a final concentration of 1 mg/mL.
- Store the stock solution in a sealed vial at a low temperature (e.g., 4°C) to minimize degradation.

## 2. Preparation of Working Solutions:

- Prepare a series of working solutions by diluting the stock solution to concentrations relevant to the expected concentrations of analytes in SOA samples. Typical concentrations may range from 1 µg/mL to 100 µg/mL.
- For multi-component standard mixtures, combine aliquots of the 7-oxooctanoic acid stock solution with stock solutions of other representative SOA compounds (e.g., dicarboxylic acids, aromatic acids) to create a mixture with a known average O/C ratio.

## 3. HR-ESI-MS Analysis:

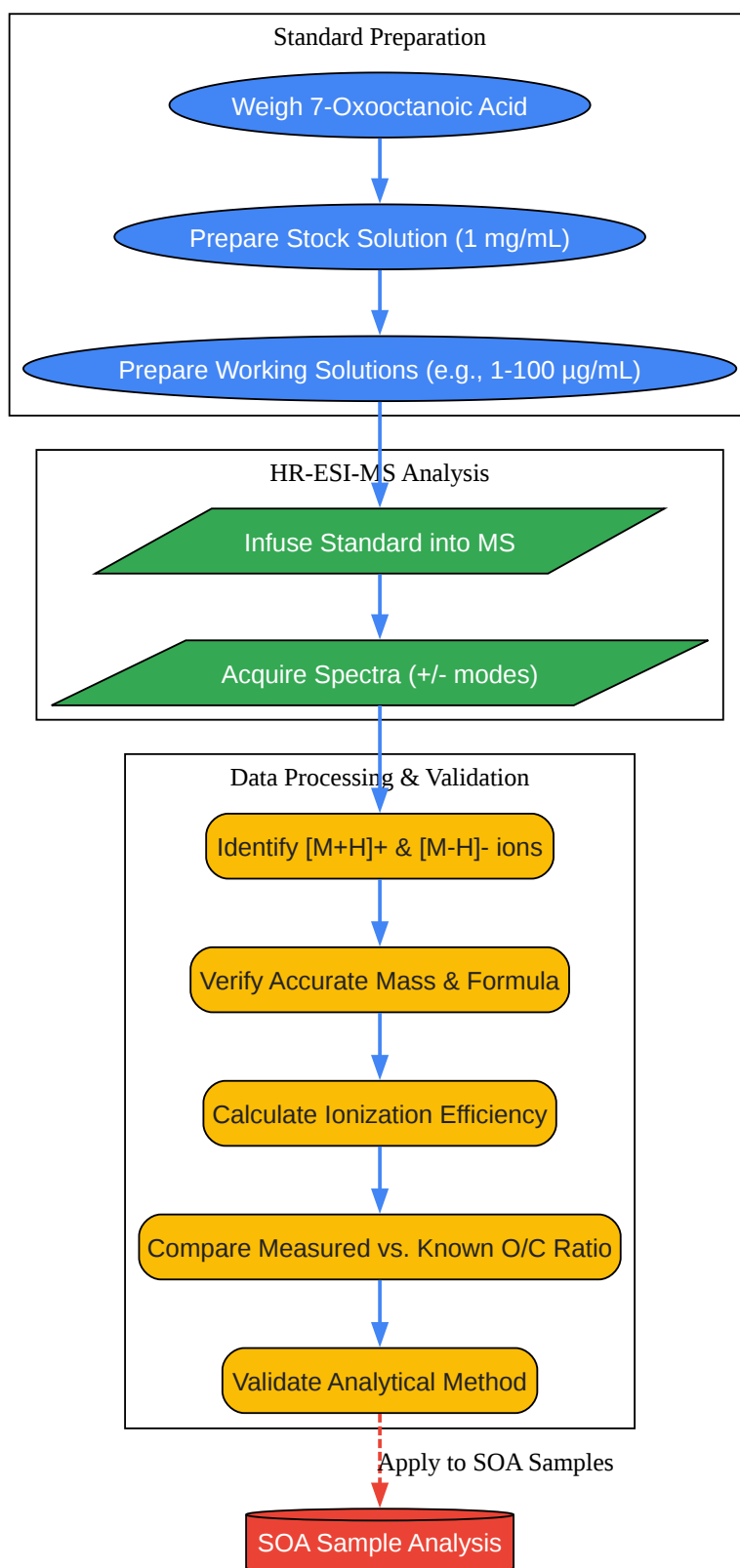
- Instrumentation: A high-resolution mass spectrometer equipped with an electrospray ionization source (e.g., Orbitrap, TOF).
- Ionization Mode: Analyze the standard solutions in both positive and negative ion modes to obtain comprehensive information on the ionization behavior of the carboxylic acid and ketone functionalities.
- Infusion: Directly infuse the working solutions into the mass spectrometer at a constant flow rate (e.g., 5 µL/min).
- Mass Spectrometer Settings:
  - Mass Range:  $m/z$  50-500 (or as appropriate for the standard and potential SOA components).
  - Resolution:  $\geq 100,000$  to ensure accurate mass measurements for elemental formula determination.
  - Capillary Voltage, Tube Lens Voltage, and other source parameters should be optimized for maximum signal intensity and stability of the  $[M+H]^+$  (positive mode) and  $[M-H]^-$  (negative mode) ions of 7-oxooctanoic acid.

## 4. Data Analysis:

- Acquire mass spectra for each standard solution.

- Identify the peak corresponding to the protonated ( $[C_8H_{15}O_3]^+$ ) or deprotonated ( $[C_8H_{13}O_3]^-$ ) molecule of 7-oxooctanoic acid.
- Verify the accurate mass measurement and confirm the elemental formula.
- Calculate the ionization efficiency for 7-oxooctanoic acid based on the measured ion intensity and the known concentration.
- For multi-component mixtures, calculate the average O/C ratio from the measured intensities and individual O/C ratios of the components, and compare it to the known average O/C ratio of the prepared mixture. This comparison validates the assumption of equal ionization efficiencies or provides a basis for developing correction factors.

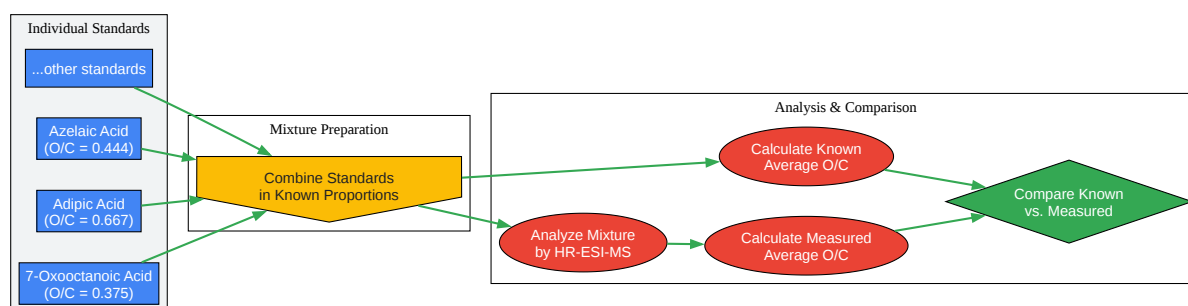
## Logical Workflow for O/C Ratio Validation



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Caption: Workflow for using 7-oxooctanoic acid as a standard to validate O/C ratio measurements in SOA.

## Experimental Workflow for Multi-Component Standard Analysis



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Caption: Process for creating and analyzing a multi-component standard mixture to validate O/C ratio measurements.

### Conclusion

7-Oxooctanoic acid is an invaluable tool for researchers in the field of atmospheric chemistry, particularly for those studying the chemical composition of secondary organic aerosols. Its use as a standard compound allows for the rigorous validation of analytical methods like high-resolution electrospray ionization mass spectrometry, ultimately leading to more accurate and reliable characterization of SOA and a better understanding of its role in the atmosphere. While

not a direct precursor for SOA formation in most experimental settings, its role in ensuring data quality is paramount.

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## References

- 1. Applications of high-resolution electrospray ionization mass spectrometry to measurements of average oxygen to carbon ratios in secondary organic aerosols - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. 7-Oxooctanoic acid | C<sub>8</sub>H<sub>14</sub>O<sub>3</sub> | CID 26464 - PubChem [pubchem.ncbi.nlm.nih.gov]
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